

A Comprehensive Technical Guide to N-(4-Chlorophenyl)-2-nitroaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N*-(4-Chlorophenyl)-2-nitroaniline

Cat. No.: B1293857

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-(4-Chlorophenyl)-2-nitroaniline**, a chemical compound of interest in various industrial and pharmaceutical applications. This document consolidates its chemical properties, safety information, and potential synthetic pathways, presenting the data in a clear and accessible format for technical audiences.

Chemical Identity and Properties

N-(4-Chlorophenyl)-2-nitroaniline is an organic compound with the CAS number 23008-56-2. [\[1\]](#)[\[2\]](#)[\[3\]](#) Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	23008-56-2	[1][2][3]
Molecular Formula	C ₁₂ H ₉ ClN ₂ O ₂	[2][3][4]
Molecular Weight	248.67 g/mol	[2][3]
IUPAC Name	N-(4-chlorophenyl)-2-nitroaniline	
Physical Form	Solid	
Purity	Typically ≥97%	
Storage Temperature	2-8°C (Refrigerator), Keep in a dark, dry place	[2]

Safety and Handling

N-(4-Chlorophenyl)-2-nitroaniline is classified as a hazardous substance. Appropriate personal protective equipment (PPE) and engineering controls should be utilized when handling this chemical.

GHS Hazard Information:

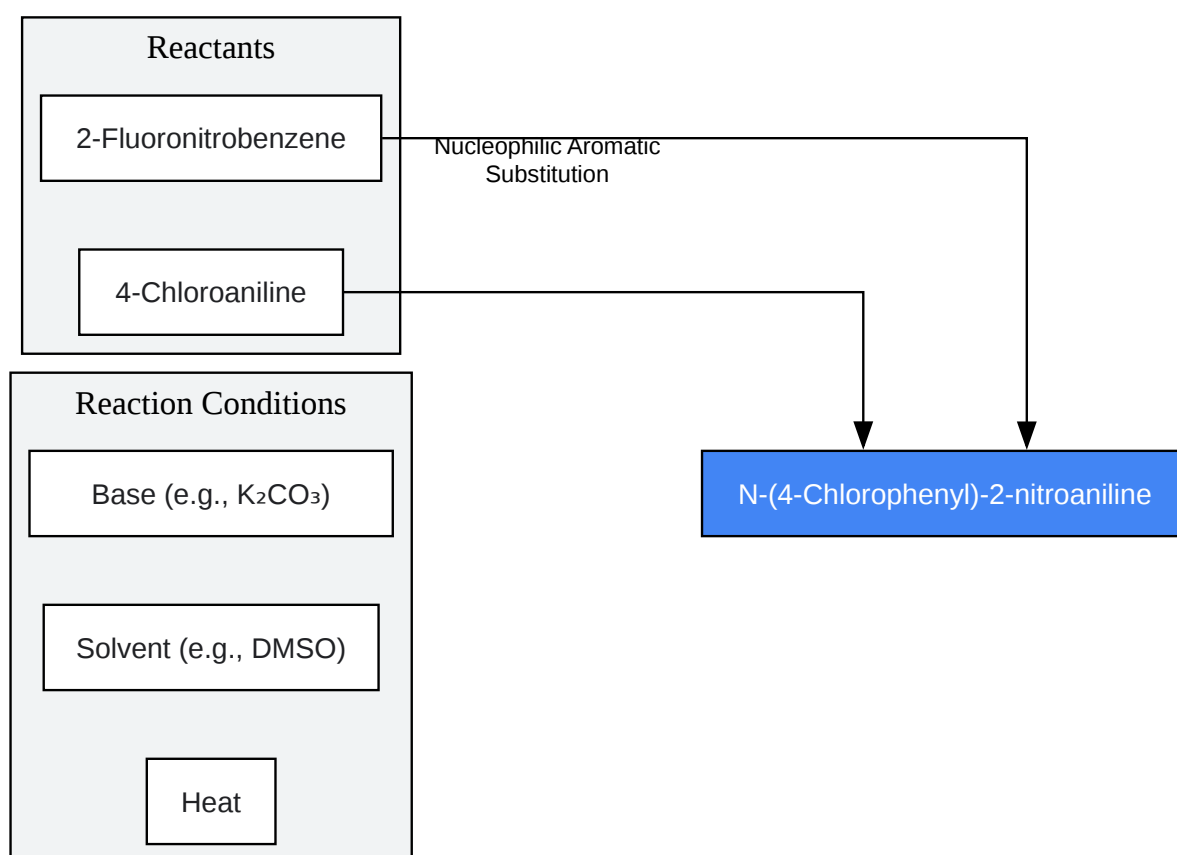
Pictogram	GHS07 (Exclamation mark)
Signal Word	Warning
Hazard Statements	H315: Causes skin irritation.[5] H319: Causes serious eye irritation.[5] H335: May cause respiratory irritation.[5]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **N-(4-Chlorophenyl)-2-nitroaniline** are not readily available in the provided search results, a general synthetic approach can be inferred from related chemical syntheses. A common method for forming diarylamines is through a Buchwald-Hartwig amination or a similar nucleophilic aromatic substitution reaction.

Representative Synthetic Workflow:

A plausible synthesis route involves the coupling of 2-nitroaniline with a 4-chlorophenyl halide or the coupling of 4-chloroaniline with a 2-nitrophenyl halide, often catalyzed by a palladium or copper catalyst.



[Click to download full resolution via product page](#)

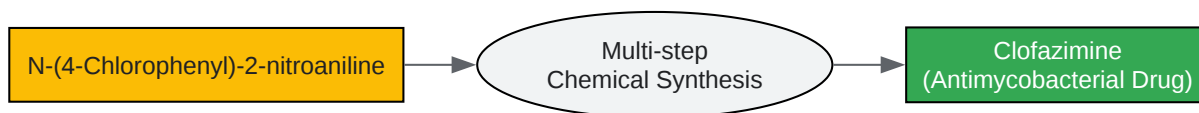
A plausible synthetic pathway for **N-(4-Chlorophenyl)-2-nitroaniline**.

General Experimental Protocol for Nucleophilic Aromatic Substitution:

- **Reactant Preparation:** In a reaction vessel, dissolve 2-fluoronitrobenzene and 4-chloroaniline in a suitable polar aprotic solvent, such as dimethyl sulfoxide (DMSO).
- **Addition of Base:** Add a base, such as potassium carbonate, to the mixture. The base acts as a proton scavenger.
- **Reaction:** Heat the reaction mixture to an elevated temperature (e.g., 100-150°C) and stir for several hours until the reaction is complete, as monitored by a technique like Thin Layer Chromatography (TLC).
- **Workup:** After cooling to room temperature, the reaction mixture is typically poured into water to precipitate the crude product.
- **Purification:** The crude solid is collected by filtration, washed with water, and then purified, often by recrystallization from a suitable solvent (e.g., ethanol), to yield the final product.

Applications and Biological Relevance

N-(4-Chlorophenyl)-2-nitroaniline serves as an important intermediate in the synthesis of other chemical compounds. One notable application is in the production of the pharmaceutical agent Clofazimine.^[1] Clofazimine is an antimycobacterial drug used in the treatment of leprosy.



[Click to download full resolution via product page](#)

Role as an intermediate in pharmaceutical synthesis.

The search results did not indicate any direct biological activity or involvement in specific signaling pathways for **N-(4-Chlorophenyl)-2-nitroaniline** itself. Its primary relevance in drug development appears to be as a precursor molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(4-chlorophenyl)-2-nitroaniline Manufacturer, Supplier from Mumbai [tylonpharma.in]
- 2. 23008-56-2|N-(4-Chlorophenyl)-2-nitroaniline|BLD Pharm [bldpharm.com]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. N-(4-chlorophenyl)-2-nitroaniline | C₁₂H₉ClN₂O₂ | CID 89958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemical-label.com [chemical-label.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to N-(4-Chlorophenyl)-2-nitroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293857#n-4-chlorophenyl-2-nitroaniline-cas-number-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com